

A Technical Guide to the Solubility of Atrazine-d5 in Organic Solvents

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Compound of Interest

Compound Name: Atrazine-d5

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This technical guide provides a comprehensive overview of the solubility of **Atrazine-d5** in a range of common organic solvents. Due to the limited availability of direct quantitative solubility data for **Atrazine-d5**, this guide utilizes the extensive data available for its non-deuterated analogue, Atrazine. This approach is based on the well-established principle that isotopic labeling, such as the substitution of hydrogen with deuterium, does not significantly alter the physicochemical properties of a molecule, including its solubility. The information presented herein is intended to support research, analytical method development, and formulation activities involving **Atrazine-d5**.

Quantitative Solubility Data

The solubility of a compound is a critical parameter in various scientific disciplines, including analytical chemistry, pharmacology, and environmental science. The following table summarizes the quantitative solubility of Atrazine in several key organic solvents. These values serve as a reliable proxy for the solubility of **Atrazine-d5**.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Reference
Methanol	27	18	[1]
Ethanol	25	15	[1]
Acetonitrile	25	Not explicitly stated, but lower than less polar solvents	[2]
Acetone	25	31	[1]
Dichloromethane	25	28	[1]
Ethyl Acetate	25	24	
Dimethyl Sulfoxide (DMSO)	27	183	

Note: A recent study highlighted that Atrazine's solubility demonstrates a significant increase with rising temperature. For instance, in many organic solvents, the solubility can be enhanced by 2 to 5-fold over a temperature range of 283.15 to 323.15 K (10 to 50 °C). The same study also noted that Atrazine exhibits lower solubility in highly polar solvents like acetonitrile and higher solubility in less polar solvents such as n-butyl acetate.

Experimental Protocol for Solubility Determination

The determination of the solubility of a solid compound in an organic solvent is a fundamental experimental procedure. The following protocol outlines a general gravimetric method that can be employed to ascertain the solubility of **Atrazine-d5** in a specific organic solvent.

Objective: To determine the saturation solubility of **Atrazine-d5** in a given organic solvent at a specified temperature.

Materials:

- **Atrazine-d5** (solid)
- Selected organic solvent (e.g., methanol, acetone, etc.)

- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks
- Pipettes
- Evaporating dish or pre-weighed vial
- Oven or vacuum desiccator

Procedure:

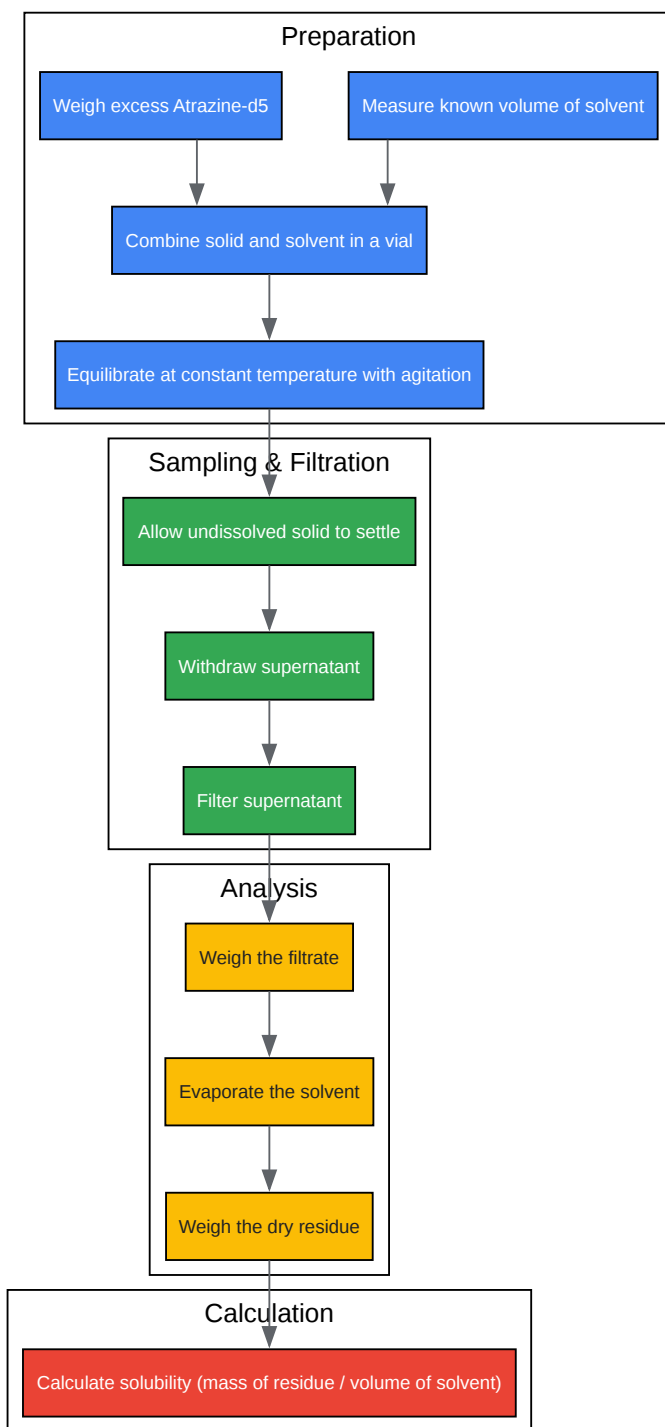
- Preparation of Saturated Solution:
 - Add an excess amount of solid **Atrazine-d5** to a vial containing a known volume of the selected organic solvent. An excess is ensured when undissolved solid remains at the bottom of the vial after thorough mixing.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or water bath set to the desired experimental temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to ensure saturation is reached.
- Sample Collection and Filtration:
 - After equilibration, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.

- To remove any suspended microparticles, filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask or vial.
- Solvent Evaporation and Mass Determination:
 - Determine the mass of the collected filtrate.
 - Evaporate the solvent from the filtrate under a gentle stream of nitrogen or in a vacuum desiccator at a temperature that will not cause degradation of the **Atrazine-d5**.
 - Once the solvent is completely evaporated, reweigh the vial containing the dry **Atrazine-d5** residue.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Atrazine-d5** by subtracting the initial mass of the empty vial from the final mass of the vial with the residue.
 - The solubility can then be expressed in grams per liter (g/L) or other appropriate units by dividing the mass of the dissolved **Atrazine-d5** by the volume of the solvent used.

Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **Atrazine-d5** in an organic solvent.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of a solid in an organic solvent.

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References

- 1. Table 4-2, Physical and Chemical Properties of Atrazine - Toxicological Profile for Atrazine - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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